

3-Iodo-5-methoxypyridine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: **3-Iodo-5-methoxypyridine**

Cat. No.: **B1358553**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on the solubility and stability of **3-Iodo-5-methoxypyridine**. Due to the limited publicly available quantitative data for this specific compound, this guide also incorporates information from structurally similar molecules and outlines standard experimental protocols for the determination of these key physicochemical properties.

Core Properties of 3-Iodo-5-methoxypyridine

Property	Value	Source
CAS Number	873302-36-4	[1]
Molecular Formula	C ₆ H ₆ INO	[1]
Appearance	White to yellow crystalline powder	[2]
Purity	Typically ≥95%	[1]

Solubility Profile

Quantitative solubility data for **3-Iodo-5-methoxypyridine** is not readily available in the public domain. However, based on the solubility of structurally related compounds, a general qualitative solubility profile can be inferred. For instance, 5-bromo-2-iodo-3-methoxypyridine is

reported to be slightly soluble in chloroform and methanol, with sparing solubility in water. Another analog, 2,5-diiodo-3-methoxypyridine, exhibits low solubility in water but is soluble in common organic solvents such as dichloromethane and chloroform[3]. The parent compound, 3-methoxypyridine, is highly soluble in water and various organic solvents.

Table 1: Inferred Qualitative Solubility of **3-Iodo-5-methoxypyridine**

Solvent	Inferred Solubility
Water	Low to sparing
Methanol	Slightly Soluble
Chloroform	Slightly Soluble
Dichloromethane	Soluble

Stability Characteristics

Proper handling and storage are crucial for maintaining the integrity of **3-Iodo-5-methoxypyridine**. Several suppliers recommend specific storage conditions to ensure its stability. The compound is noted to be sensitive to light.

Table 2: Recommended Storage Conditions and Stability of **3-Iodo-5-methoxypyridine**

Condition	Recommendation	Inferred Stability
Long-Term Storage	Store at -20°C to -80°C.[1]	Stable for up to 6 months.[1]
Short-Term Storage	Store at 4°C.[1]	Stable for up to one week.[1]
Freeze-Thaw Cycles	Avoid repeated cycles.[1]	Prone to degradation.
Light Exposure	Protect from light.[4]	Potentially photolabile.
Atmosphere	Store under an inert atmosphere.	May be sensitive to air/moisture.

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **3-Iodo-5-methoxypyridine** are not published. However, standardized methodologies, such as those outlined by the International Council for Harmonisation (ICH), are widely used in the pharmaceutical industry.

Solubility Determination: Shake-Flask Method

A common method for determining thermodynamic solubility is the shake-flask method.

- Preparation of Saturated Solution: An excess amount of **3-Iodo-5-methoxypyridine** is added to a known volume of the desired solvent (e.g., water, buffers of different pH, organic solvents) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand, or is centrifuged/filtered, to separate the undissolved solid from the saturated solution.
- Quantification: The concentration of **3-Iodo-5-methoxypyridine** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Stability Evaluation: Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation products and pathways, and to establish the intrinsic stability of the molecule. These studies are crucial for developing stability-indicating analytical methods.[5][6]

1. Hydrolytic Stability:

- Solutions of the compound are prepared in acidic (e.g., 0.1 N HCl), basic (e.g., 0.1 N NaOH), and neutral (water) conditions.
- Samples are stored at elevated temperatures (e.g., 60°C) for a defined period.
- Aliquots are withdrawn at specified time points, neutralized if necessary, and analyzed by a stability-indicating HPLC method to quantify the remaining parent compound and detect any

degradation products.

2. Oxidative Stability:

- The compound is exposed to an oxidizing agent, typically a solution of hydrogen peroxide (e.g., 3-30% H₂O₂) at room temperature.
- Samples are analyzed at various time points to assess the extent of degradation.

3. Thermal Stability (Solid State):

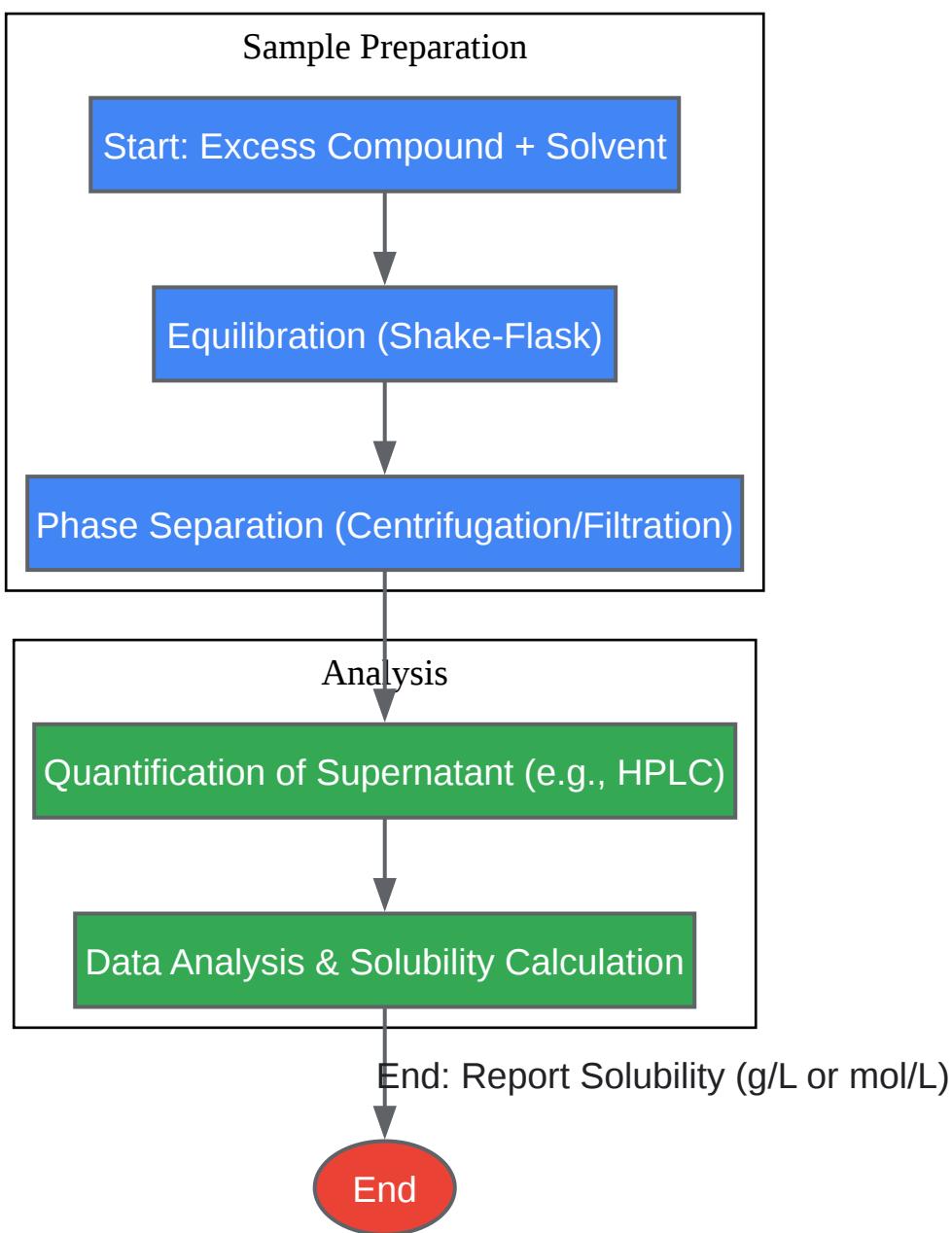
- A solid sample of the compound is exposed to high temperatures (e.g., 60°C, 80°C) for an extended period.
- The sample is then dissolved in a suitable solvent and analyzed for degradation.

4. Photostability:

- As per ICH Q1B guidelines, the compound (both in solid state and in solution) is exposed to a controlled light source that provides both UV and visible light of a specified intensity and duration (e.g., overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).[7][8][9]
- A dark control sample is stored under the same conditions but protected from light.
- Both samples are then analyzed to determine the extent of photodegradation.

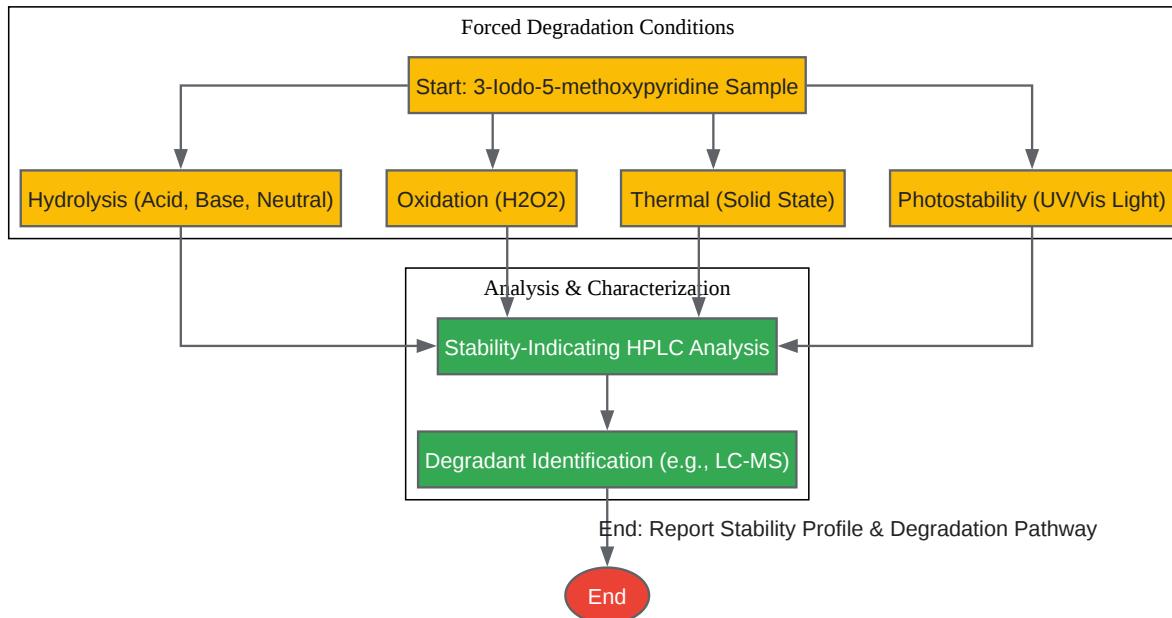
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical workflows for assessing the solubility and stability of a chemical compound like **3-Iodo-5-methoxypyridine**.



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Caption: Workflow for Solubility Determination.



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Caption: Workflow for Forced Degradation Studies.

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